

Physical characteristics of 2,5-Dimethoxyphenol

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Compound of Interest

Compound Name: 2,5-Dimethoxyphenol

Cat. No.: B092355

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An In-depth Technical Guide to the Physical Characteristics of **2,5-Dimethoxyphenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **2,5-Dimethoxyphenol**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and relevant chemical pathways.

Physical and Chemical Properties

The fundamental physical and chemical properties of **2,5-Dimethoxyphenol** are summarized in the table below. These properties are crucial for its handling, formulation, and application in various research and development contexts.



| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | С8Н10О3 | [1][2] |
| Molecular Weight | 154.16 g/mol | [1][2] |
| Appearance | Colorless to light yellow to light orange clear liquid | [1] |
| Boiling Point | 135 °C at 15 mmHg | [3] |
| Density | 1.134 ± 0.06 g/cm ³ (Predicted) | [3] |
| Solubility | Slightly soluble in water (7.6 g/L at 25 °C) | [1] |
| рКа | 9.59 ± 0.10 (Predicted) | [1] |
| CAS Number | 18113-18-3 | [1][3][4] |

Experimental Protocols

Detailed methodologies for determining key physical properties of organic compounds like **2,5- Dimethoxyphenol** are outlined below. These protocols are standard laboratory procedures.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is a critical physical constant for liquid compounds. The Thiele tube method is a common and efficient technique for its determination.[5][6]

Materials:

- Thiele tube
- Thermometer (0-200 °C range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)



- Mineral oil
- Stand and clamp

Procedure:

- A small amount of **2,5-Dimethoxyphenol** is placed into the small test tube.
- A capillary tube, sealed at one end, is placed inverted into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in a Thiele tube filled with mineral oil.
- The side arm of the Thiele tube is gently and slowly heated.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted. This is the boiling point of the liquid.[5]
- The apparatus is allowed to cool, and the temperature at which the liquid is drawn back into the capillary tube is also recorded as the boiling point.

Determination of Melting Point (for solid derivatives or if solidified)

While **2,5-Dimethoxyphenol** is a liquid at room temperature, this protocol is standard for determining the melting point of solid organic compounds or derivatives.[7][8][9]

Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)



- · Sample of the solid compound
- Mortar and pestle (if sample needs to be powdered)

Procedure:

- A small amount of the finely powdered solid sample is introduced into a capillary tube to a height of 1-2 mm.[10]
- The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb.
- The assembly is placed in the heating block of a melting point apparatus or an oil bath (Thiele tube).
- The sample is heated slowly, at a rate of about 2°C per minute, as the temperature approaches the expected melting point.[7]
- The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted. A pure compound will have a sharp melting range of 0.5-1.0°C.[7]

Determination of Solubility

Solubility tests provide valuable information about the polarity and functional groups present in a molecule.[11][12]

Materials:

- Small test tubes
- Sample of 2,5-Dimethoxyphenol
- Various solvents (e.g., water, diethyl ether, 5% NaOH, 5% HCl)
- Vortex mixer or stirring rod

Procedure:



- Approximately 25 mg of **2,5-Dimethoxyphenol** is placed into a small test tube.
- 0.75 mL of the solvent is added in small portions, shaking vigorously after each addition.[11]
 [12]
- The solubility is observed and recorded. The compound is considered soluble if it completely dissolves.
- This procedure is repeated with a range of solvents to determine the solubility profile. For
 instance, solubility in 5% NaOH would suggest acidic properties (due to the phenol group),
 while insolubility in 5% HCl would indicate the absence of a basic functional group.[13]

Spectral Data

Spectroscopic data is essential for the structural elucidation and identification of **2,5**-**Dimethoxyphenol**.

- Mass Spectrometry (MS): The mass spectrum of 2,5-Dimethoxyphenol provides information about its molecular weight and fragmentation pattern. The exact mass is 154.062994 g/mol.[14]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹³C NMR: The ¹³C NMR spectrum shows the number of unique carbon environments in the molecule.[15]
 - ¹H NMR: The ¹H NMR spectrum provides information about the different types of protons and their neighboring environments.

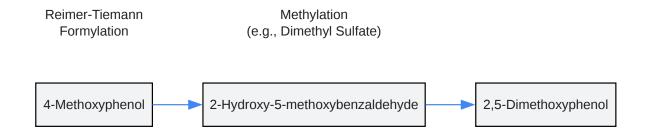
Relevant Chemical Pathways

The following diagrams illustrate a potential synthesis route and a metabolic pathway relevant to **2,5-Dimethoxyphenol**.

Synthesis of 2,5-Dimethoxyphenol

A common synthetic route to **2,5-Dimethoxyphenol** involves the formylation of 4-methoxyphenol followed by methylation.[16]



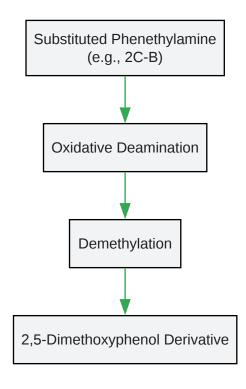


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Caption: A simplified synthetic pathway for **2,5-Dimethoxyphenol**.

Conceptual Metabolic Pathway

The metabolism of related phenethylamine compounds can involve oxidative deamination and demethylation, potentially leading to phenolic derivatives.[17][18] This diagram conceptualizes a possible metabolic fate.



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